

# Application Notes and Protocols: Sucrose-<sup>13</sup>C Breath Test for Gut Function Assessment

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## Compound of Interest

Compound Name: Sucrose-<sup>13</sup>C

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## Introduction

The <sup>13</sup>C-Sucrose Breath Test (<sup>13</sup>C-SBT) is a non-invasive diagnostic tool used to assess the digestive and absorptive capacity of the small intestine.[1][2] It provides a quantitative measure of intestinal sucrase-isomaltase activity, which is crucial for the digestion of sucrose.[1][3] Reduced sucrase activity can be an indicator of congenital sucrase-isomaltase deficiency (CSID), as well as mucosal injury and dysfunction of the small intestine caused by conditions such as environmental enteropathy, celiac disease, and chemotherapy-induced mucositis.[4] This document provides detailed protocols for the <sup>13</sup>C-SBT, data interpretation guidelines, and the underlying physiological principles.

## Principle of the Test

The <sup>13</sup>C-SBT is based on the administration of sucrose labeled with the stable, non-radioactive isotope carbon-13 (<sup>13</sup>C). In a healthy individual, the ingested <sup>13</sup>C-sucrose is hydrolyzed by the enzyme sucrase-isomaltase, located in the brush border of the small intestine, into <sup>13</sup>C-glucose and <sup>13</sup>C-fructose. These monosaccharides are then absorbed, metabolized by the liver, and the labeled carbon is eventually exhaled as <sup>13</sup>CO<sub>2</sub> in the breath. The rate and amount of <sup>13</sup>CO<sub>2</sub> exhaled are directly proportional to the activity of the sucrase enzyme in the small intestine.

## Applications

- **Diagnosis of Congenital Sucrase-Isomaltase Deficiency (CSID):** The test is a highly accurate and specific non-invasive method for confirming CSID.
- **Assessment of Environmental Enteropathy (EE):** The  $^{13}\text{C}$ -SBT can be used to evaluate impaired digestion and absorption associated with EE, a condition prevalent in low-resource settings.
- **Evaluation of Small Intestinal Mucosal Health:** It serves as a biomarker for the integrity and function of the small intestinal villi. Reduced sucrase activity can indicate mucosal damage.
- **Monitoring Disease Activity and Treatment Efficacy:** The test can be used to monitor the effectiveness of treatments for intestinal disorders and to assess the impact of drugs or other interventions on gut function.

## Experimental Protocols

Two primary protocols for the  $^{13}\text{C}$ -Sucrose Breath Test are described below, one using a higher dose of naturally enriched sucrose and another employing a lower dose of highly enriched  $^{13}\text{C}$ -sucrose.

### Protocol 1: Standard Dose Protocol

This protocol is often used for diagnosing conditions like CSID in clinical settings.

#### Patient Preparation:

- Patients should fast for a minimum of 8 hours overnight. For children, a fast of at least 4 hours is recommended.
- For 3 days prior to the test, patients should follow a diet low in  $^{13}\text{C}$ -rich foods (e.g., corn and sugarcane products) to minimize baseline variability.
- A baseline breath sample is collected before the administration of the sucrose solution.

#### Test Procedure:

- A dose of 2 g/kg of body weight of  $^{13}\text{C}$ -enriched sucrose (up to a maximum of 20 g) is dissolved in approximately 200 ml of water.

- The patient drinks the entire solution immediately at the start of the test.
- Breath samples are collected at baseline and then at 30-minute intervals for the first 90 minutes (i.e., at 30, 60, and 90 minutes). For more detailed kinetic analysis, samples can be collected every 15 minutes for a longer duration.

#### Breath Sample Collection and Analysis:

- Breath samples are collected into specialized collection bags or evacuated glass tubes.
- The ratio of  $^{13}\text{CO}_2$  to  $^{12}\text{CO}_2$  in the breath samples is analyzed using an Isotope Ratio Mass Spectrometer (IRMS) or an infrared spectrophotometer.

## Protocol 2: Low-Dose, Highly Enriched Protocol

This protocol is particularly useful in research settings and for vulnerable populations like young children, where administering a large sugar dose is not ideal.

#### Patient Preparation:

- Similar to the standard protocol, patients should fast overnight (at least 8 hours).
- A 3-day low  $^{13}\text{C}$  diet is recommended prior to the test.
- Two baseline breath samples are collected to ensure a stable baseline.

#### Test Procedure:

- A much smaller dose of highly enriched U- $^{13}\text{C}$  sucrose (e.g., 0.3 mg/kg or a fixed dose of 25-50 mg) is dissolved in water.
- The patient ingests the solution immediately.
- Breath samples are collected at baseline and then at 15-minute intervals for the first 2-3 hours, with the possibility of extending the collection period up to 8 hours for detailed kinetic studies.

#### Breath Sample Collection and Analysis:

- Sample collection and analysis are performed as described in the standard protocol, using IRMS to measure  $^{13}\text{CO}_2$  enrichment.

## Data Presentation and Interpretation

The results of the  $^{13}\text{C}$ -SBT are typically expressed as the percentage of the administered  $^{13}\text{C}$  dose recovered per hour (PDR/hr) or as the cumulative percentage of dose recovered (cPDR) over a specific time, often 90 minutes (cPDR90).

### Quantitative Data Summary

Parameter	Healthy Controls / Normal Sucrase Activity	Patients with CSID / Low Sucrase Activity	Patients with Acute Diarrhea	Reference
cPDR90 (%)	6.1 (95% CI: 4.8–7.3)	-	1.9 (95% CI: 0.9–3.0)	
Mean % CGO (30-90 min)	> 79%	< 79%	-	
Diagnostic Sensitivity	-	100% (for CSID)	-	
Diagnostic Specificity	-	100% (for CSID)	-	

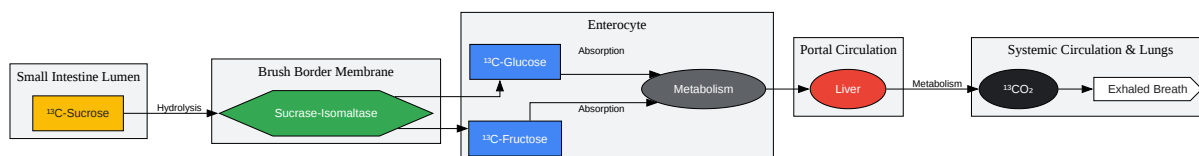
\*cPDR90: cumulative percentage of dose recovered at 90 minutes. \*% CGO: percentage of coefficient of glucose oxidation.

Interpretation:

- Normal Function: A high peak and a high cumulative recovery of  $^{13}\text{CO}_2$  in the breath indicate normal sucrase activity and a healthy small intestine.
- Impaired Function: A flattened curve with a low peak and low cumulative recovery of  $^{13}\text{CO}_2$  suggests reduced sucrase activity, which can be due to CSID or mucosal damage.

## Visualizations

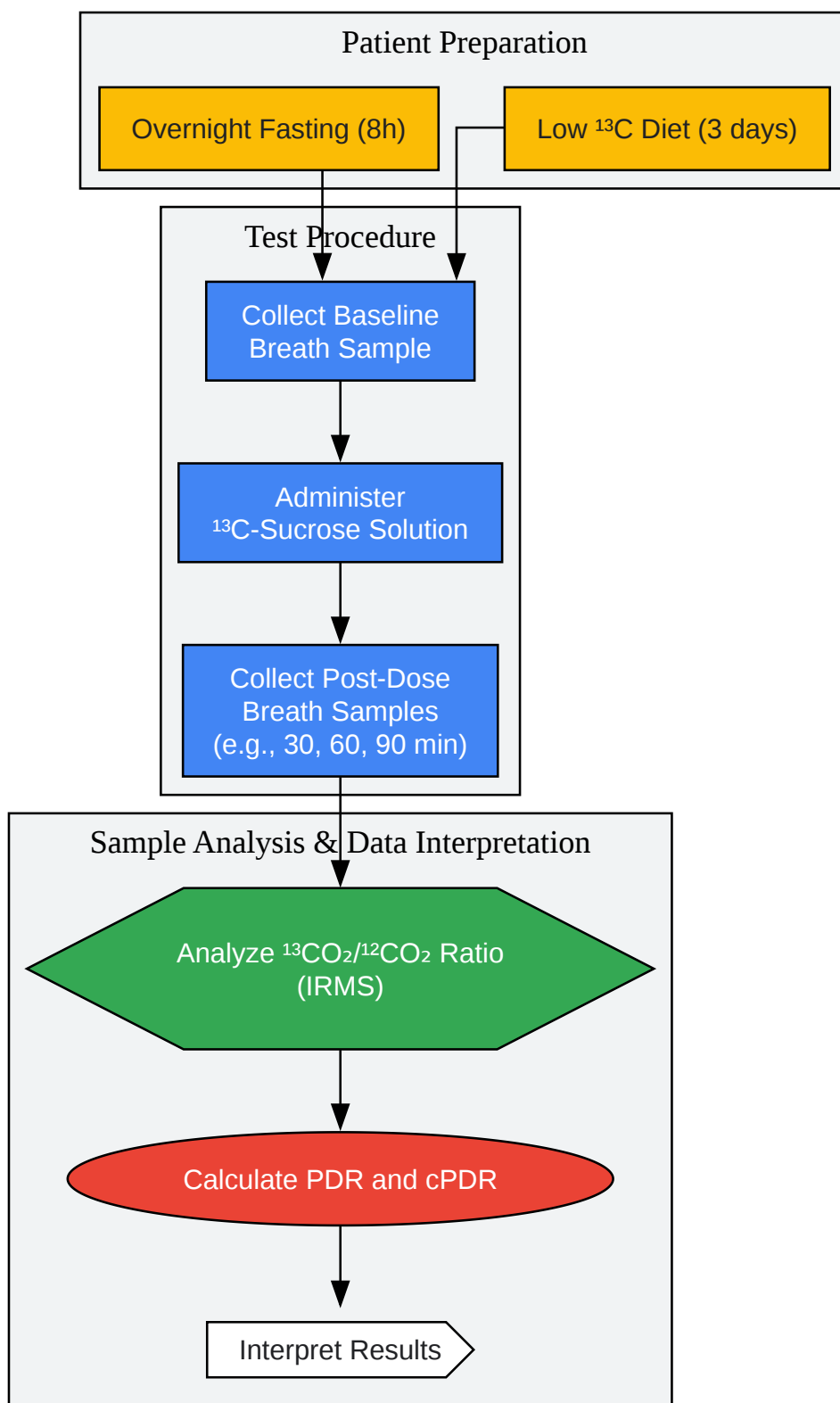
### Sucrose Digestion and Absorption Pathway



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Caption: Pathway of  $^{13}\text{C}$ -Sucrose digestion, absorption, and metabolism.

### Experimental Workflow of the $^{13}\text{C}$ -Sucrose Breath Test



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Caption: Workflow for the  $^{13}\text{C}$ -Sucrose Breath Test.

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## References

- 1. publications.aap.org [publications.aap.org]
- 2. metsol.com [metsol.com]
- 3. 13C-breath tests for sucrose digestion in congenital sucrase isomaltase-deficient and sacrosidase-supplemented patients [pubmed.ncbi.nlm.nih.gov]
- 4. 13C-Breath Tests for Sucrose Digestion in Congenital Sucrase Isomaltase Deficient and Sacrosidase Supplemented Patients - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols: Sucrose-<sup>13</sup>C Breath Test for Gut Function Assessment]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12363151#sucrose-13c-breath-test-protocol-for-gut-function]

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